Navigating the Safe Disposal of PF-04979064: A Procedural Guide

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Compound of Interest

Compound Name:	*PF-04979064*
CAS No.:	*1220699-06-8*
Cat. No.:	*B609946*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of investigational compounds like **PF-04979064**, a potent PI3K/mTOR dual kinase inhibitor, is a critical component of laboratory safety and environmental responsibility.[1][2][3][4] In the absence of a specific Safety Data Sheet (SDS) detailing the disposal of **PF-04979064**, this guide provides a comprehensive operational plan based on established best practices for the disposal of hazardous research chemicals.

Immediate Safety and Handling Precautions:

Prior to disposal, it is imperative to adhere to standard laboratory safety protocols when handling **PF-04979064**. This includes the use of appropriate personal protective equipment (PPE), such as safety goggles, gloves, and a lab coat. All handling of the solid compound or its solutions should be performed in a well-ventilated area, preferably within a chemical fume hood.

Quantitative Data Summary for Handling and Storage:

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To minimize waste and ensure the stability of the compound, proper storage is essential. The following table summarizes key storage and handling information for **PF-04979064**, compiled from various supplier data sheets.[1][2][3][4][5]

Parameter	Solid Form	In Solvent (e.g., DMSO)
Storage Temperature	-20°C for long-term (months to years) or 0-4°C for short-term (days to weeks).[3][4]	-80°C for up to 1 year.[1]
Storage Conditions	Dry, dark environment.[3][4]	Aliquot to avoid repeated freeze-thaw cycles.[2]
Shipping Condition	Shipped under ambient temperature as a non-hazardous chemical.[3]	Shipped with blue ice for evaluation samples.[5]

Step-by-Step Disposal Protocol for **PF-04979064**

The disposal of **PF-04979064**, as with most research chemicals, should be treated as hazardous waste. Under no circumstances should it be disposed of down the drain, in regular trash, or by evaporation.[6]

1. Waste Identification and Segregation:

- Unused Compound: Any unwanted or expired solid **PF-04979064** is considered hazardous waste.
- Solutions: Solutions of **PF-04979064** in solvents like DMSO are to be treated as hazardous chemical waste.
- Contaminated Materials: All disposable labware that has come into contact with **PF-04979064**, such as pipette tips, gloves, and absorbent paper, must be disposed of as hazardous waste.[7]

2. Waste Collection and Containerization:

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- Solid Waste: Dispose of the original manufacturer's container with the unused solid chemical.[8]
- Liquid Waste: Collect all liquid waste containing **PF-04979064** in a dedicated, leak-proof, and chemically compatible container with a secure screw-on cap.[8][9] Do not overfill the container.
- Contaminated Labware: Double-bag all contaminated disposable items in clear plastic bags to allow for visual inspection.[8]

3. Labeling of Hazardous Waste:

- Immediately affix a "Danger – Hazardous Waste" label to any container used for collecting **PF-04979064** waste.[8][10]
- The label must include the full chemical name ("**PF-04979064**"), the solvent used (if applicable, e.g., "in DMSO"), and the approximate concentration and quantity.

4. Storage of Hazardous Waste:

- Designate a specific, secure area within the laboratory for the storage of hazardous waste, away from general lab traffic.[8]
- All liquid waste containers must be placed in secondary containment, such as a plastic bin or tub, to prevent spills.[6][10]
- Segregate the **PF-04979064** waste from incompatible materials.[6]

5. Disposal of Empty Containers:

- To be considered non-hazardous, empty containers of **PF-04979064** must be triple-rinsed.[9]
- The first rinse should be with a suitable solvent (e.g., DMSO) capable of dissolving the compound, and this rinsate must be collected as hazardous waste.[9]
- Subsequent rinses can be with water, and this rinsate should also be collected as hazardous waste.

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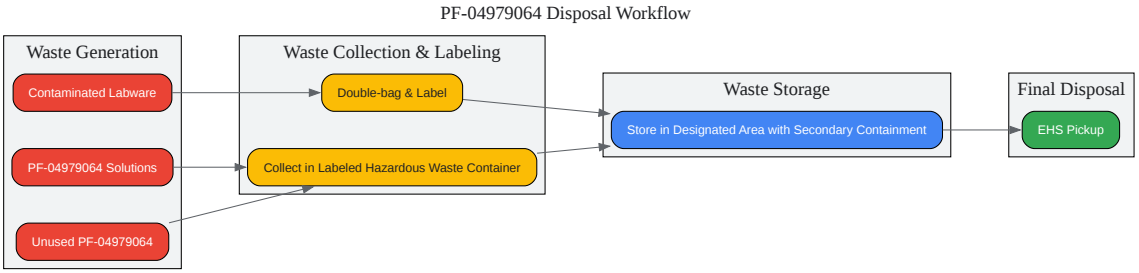
- After triple-rinsing and air-drying, the labels on the container must be defaced or removed before disposal as regular solid waste.[6]

6. Arranging for Waste Pickup:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.[6]
- Do not allow hazardous waste to accumulate in the laboratory.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **PF-04979064** and associated materials.



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Caption: Logical workflow for the safe disposal of **PF-04979064** and related waste.

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By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **PF-04979064**, thereby protecting both themselves and the environment.

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